Crystal Structure & Synthetic Utility of N-Cyanodithioiminocarbonates: A Comparative Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*(3-Fluorophenyl) methyl cyanocarbonimidodithioate*
CAS No.:	*152382-01-9*
Cat. No.:	*B136421*

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Executive Summary

N-cyanodithioiminocarbonates (specifically the dimethyl derivative, DMDTC) represent a critical class of "push-pull" electrophiles in organic synthesis. Characterized by the

core, these molecules serve as pivotal intermediates for synthesizing histamine H2-receptor antagonists (e.g., cimetidine analogues) and fused heterocyclic systems like triazines and pyrimidines.[1]

This guide analyzes the crystallographic properties of DMDTC, contrasting its structural dynamics with dithiocarbamate and oxygenated analogues.[1] We provide field-tested protocols for synthesis and crystallization, supported by X-ray diffraction (XRD) data that elucidates the stability and reactivity profiles essential for rational drug design.[1]

Crystallographic Characterization: The DMDTC Scaffold

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The structural integrity of Dimethyl N-cyanodithioiminocarbonate (DMDTC) is defined by significant electron delocalization across the

backbone.[1] Unlike simple imines, the electron-withdrawing cyano group creates a "push-pull" system that shortens the single bonds and lengthens the double bonds, affecting reactivity.

Crystal Data & Packing (DMDTC)

Based on single-crystal XRD studies (Diop et al., IUCrData 2016), the baseline metrics for high-purity DMDTC are:

- Crystal System: Monoclinic
- Space Group:
- Unit Cell Dimensions:

  Å,

  Å,

  Å.[1]
- Packing Motif: The molecules arrange in slabs parallel to the

  plane, stabilized by weak intermolecular

  hydrogen bonds.[1][2]

Key Bond Metrics

The bond lengths reveal the electronic nature of the scaffold.[1] The

single bond is significantly shorter than a standard amine

bond (typically 1.47 Å), indicating partial double-bond character.[1]

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Bond Type	Bond Length (Å)	Interpretation
C≡N (Cyano)	1.143 (5)	Typical triple bond; acts as the primary electron sink.[1]
C=N (Imine)	1.302 (5)	Slightly lengthened (vs. standard 1.28 Å) due to conjugation.
C–N (Single)	1.341 (5)	Critical Metric: Significantly shortened, proving strong delocalization.
C–S (Mean)	1.745 (av)	Standard carbon-sulfur bond length.[1]

Comparative Analysis: Performance & Reactivity

To select the correct intermediate for drug development, one must compare N-cyanodithioiminocarbonates with their structural alternatives. The comparison below highlights why DMDTC is often preferred over Oxygen-analogs or non-cyano variants.

Comparative Matrix

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Feature	N-Cyanodithioiminocarbonate (DMDTC)	N-Cyanoimidocarbonate (Oxygen Analog)	Dithiocarbamate ( )
Core Structure			
Electronic Nature	Strong Electrophile	Moderate Electrophile	Nucleophile
Leaving Group	(Excellent)	(Poor)	N/A (Stable anion)
Reactivity	High susceptibility to nucleophilic attack (amines/hydrazines).[1][3][4][5]	Requires harsher conditions or catalysis.	Reacts with electrophiles (alkyl halides).[1]
Solubility	High in organic solvents (DCM, EtOH).[1]	Moderate; often hygroscopic.[1]	Water soluble (as salts).[1]
Crystal Stability	High (MP: 50–52°C).[1] Stable lattice.	Lower MP; prone to hydrolysis.[1]	Stable as metal salts.[1]

Structural Causality[1]

- Why DMDTC dominates synthesis: The

  bond (approx 1.75 Å) is longer and weaker than the

  bond (1.34 Å) in the oxygen analog.[1] This makes the

  group a superior leaving group, allowing for sequential substitution. You can displace one SMe group with an amine to form an isothiourea, and then the second to close a ring—a "one-pot, two-step" capability the oxygen analog lacks.

- The "Push-Pull" Effect: The cyano group (pull) and the sulfur lone pairs (push) flatten the molecule.[1] XRD data confirms the

  angle is approx 120°, creating a planar target for nucleophiles.[1]

Experimental Protocol: Synthesis & Crystallization

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Objective: Synthesize high-purity Dimethyl N-cyanodithioiminocarbonate (DMDTC) and grow single crystals suitable for XRD or high-performance HPLC standards.

Reagents

- Cyanamide (

)[1]
- Carbon Disulfide (

)[1]
- Potassium Hydroxide (KOH)[1]
- Methyl Iodide (

) or Dimethyl Sulfate[1]
- Solvent: Ethanol/Water mix (1:1)[1]

Workflow Diagram (DOT)

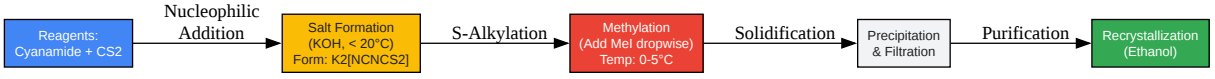


Fig 1: Synthesis Pathway for Dimethyl N-cyanodithioiminocarbonate

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Step-by-Step Protocol

- Salt Formation:
  - Dissolve Cyanamide (1.0 eq) and

    (1.1 eq) in an Ethanol/Water mixture.[1]
  - Cool to 0–5°C.[1]

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- Add KOH (2.0 eq) solution dropwise.[1] Critical: Maintain temperature

  to prevent polymerization of

  .[1]
- Observation: The solution turns yellow/orange as the dipotassium salt forms.[1]

- Methylation (The Critical Step):
  - Add Methyl Iodide (2.0 eq) dropwise to the cold salt solution.[1]
  - Stir for 3 hours, allowing the mixture to warm to room temperature.
  - Causality: The reaction is exothermic.[1] Rapid addition causes local overheating and sulfur extrusion impurities.[1]
- Isolation:
  - The product precipitates as a colorless or pale solid.[1]
  - Filter and wash with cold water to remove KI salts.[1]
- Crystallization (for XRD/Purity):
  - Dissolve the crude solid in minimum boiling Ethanol.[1]
  - Allow to cool slowly to room temperature, then refrigerate at 4°C.
  - Result: Needle-like monoclinic crystals (MP: 50–52°C).[1]

Derivatization Logic: E/Z Isomerism

When DMDTC reacts with amines to form N-cyanoisothioureas, the symmetry breaks, and E/Z isomerism becomes a factor.[1]

- Observation: XRD analysis of derivatives (e.g.,

) predominantly shows the Z-isomer (syn).[1]

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- Mechanism: An intramolecular hydrogen bond forms between the amine proton (

) and the cyano nitrogen (

).[1] This "locks" the conformation, reducing entropic penalty during receptor binding.[1]

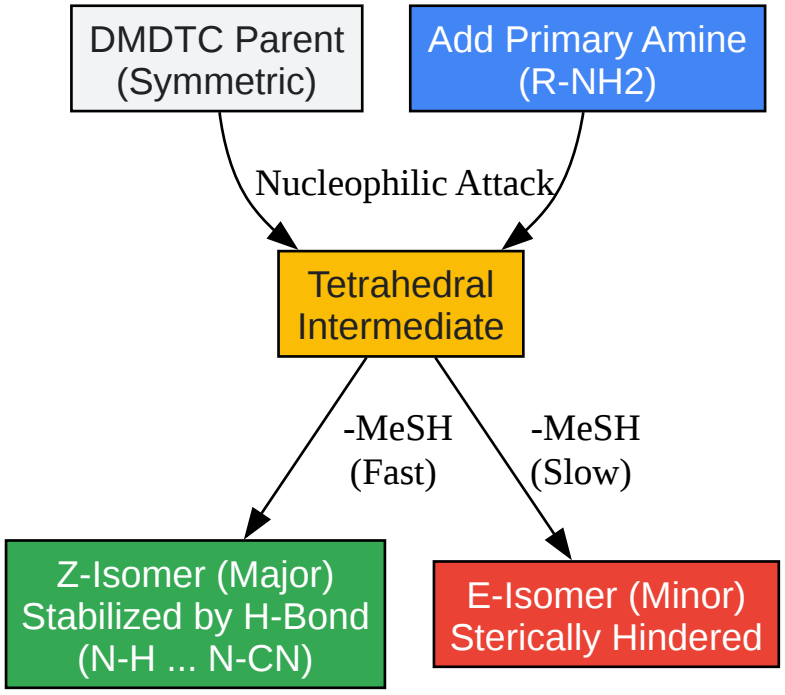


Fig 2: Stereochemical outcome of DMDTC derivatization

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